

# An In-depth Technical Guide on the Safety Profile of Benzyl-PEG24-THP

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## Compound of Interest

Compound Name: Benzyl-PEG24-THP

Cat. No.: B11938359

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This guide provides a comprehensive overview of the available safety information for **Benzyl-PEG24-THP**, a polyethylene glycol (PEG)-based linker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs). The information presented is intended for researchers, scientists, and professionals in the field of drug development.

Disclaimer: A complete Safety Data Sheet (SDS) for **Benzyl-PEG24-THP** was not publicly available at the time of this writing. The following information is synthesized from supplier data and safety information for related chemical entities. It is imperative to handle this compound with caution in a controlled laboratory setting and to conduct a thorough risk assessment before use.

## Physicochemical Properties

Limited quantitative data on the physicochemical properties of **Benzyl-PEG24-THP** is available. The following table summarizes the known information.

Property	Value	Source
IUPAC Name	2-[(1-phenyl-2,5,8,11,14,17,20,23,26,29,32,35,38,41,44,47,50,53,56,59,62,65,68,71-tetracosaoxatriheptacontan-73-yl)oxy]oxane	Sigma-Aldrich[1]
Purity	95%	Sigma-Aldrich[1]
Storage Temperature	0-8 °C	Sigma-Aldrich[1]

## Hazard Identification and Classification

Based on the available information, **Benzyl-PEG24-THP** is classified as a hazardous substance. The GHS hazard classification is summarized below.

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation.[1]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation.[1]
Specific target organ toxicity — single exposure (respiratory tract irritation)	3	H335: May cause respiratory irritation.

GHS Pictograms:

-  alt text

GHS07: Exclamation mark

Signal Word: Warning

## Precautionary Measures and First Aid

The following precautionary statements and first aid measures are recommended when handling **Benzyl-PEG24-THP**.

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
Prevention	P264	Wash skin thoroughly after handling.
Prevention	P271	Use only outdoors or in a well-ventilated area.
Prevention	P280	Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
Response	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Response	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Response	P312	Call a POISON CENTER/doctor if you feel unwell.
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## Toxicological Information

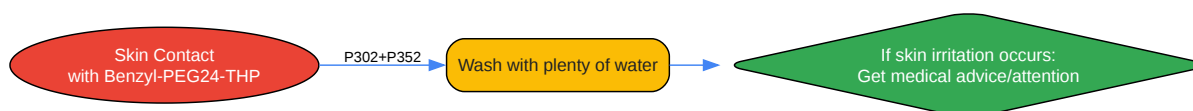
To the best of our knowledge, the chemical, physical, and toxicological properties of **Benzyl-PEG24-THP** have not been thoroughly investigated. No specific quantitative toxicological data such as LD50 or LC50 values for this compound were found in the public domain.

## Experimental Protocols

Detailed experimental protocols for the safety and toxicological assessment of **Benzyl-PEG24-THP** are not available in the reviewed literature and public databases. Standard OECD guidelines for testing of chemicals would likely be followed for a comprehensive evaluation.

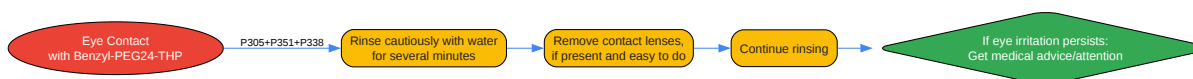
## Visualized Workflows

The following diagrams illustrate recommended procedures based on the available safety information.



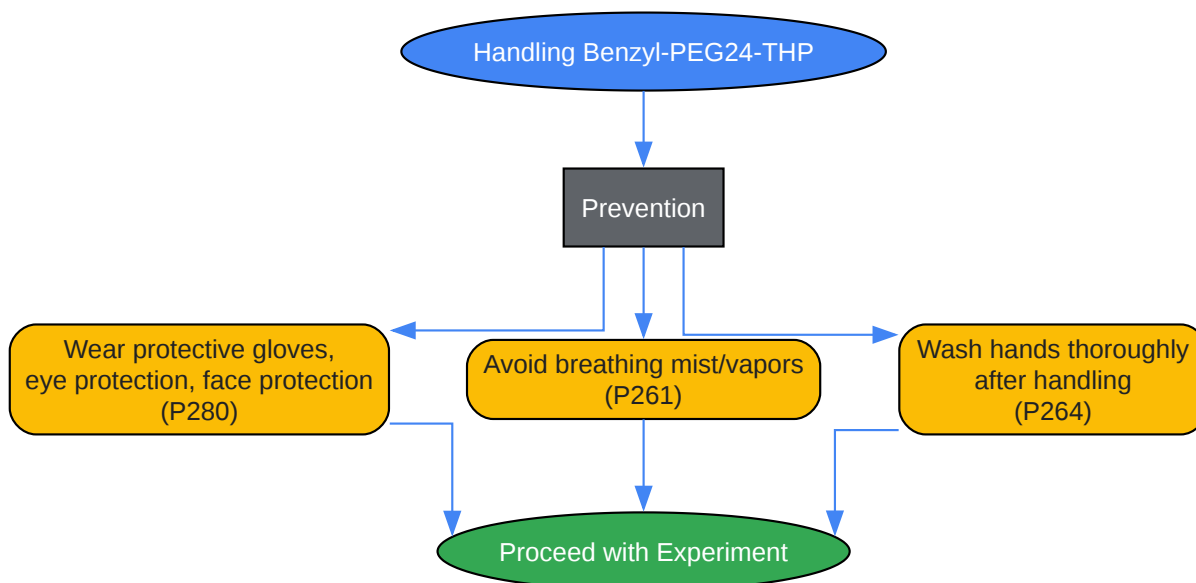
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### Safe Handling Workflow

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## References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
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